

# synthesis of 9-Bromo-10-phenylanthracene from 9-phenylanthracene.

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## Compound of Interest

Compound Name: 9-Bromo-10-phenylanthracene

Cat. No.: B179275

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## Synthesis of 9-Bromo-10-phenylanthracene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the synthesis of **9-Bromo-10-phenylanthracene** from its precursor, 9-phenylanthracene. This synthesis is a crucial step in the development of novel organic electronic materials and pharmaceutical intermediates. The following sections detail the reaction, experimental protocols, and key data points.

## Core Synthesis Pathway

The primary method for the synthesis of **9-Bromo-10-phenylanthracene** from 9-phenylanthracene is through an electrophilic aromatic substitution reaction. The most common and effective brominating agent for this transformation is N-Bromosuccinimide (NBS).<sup>[1][2][3]</sup> The reaction is typically carried out in a chlorinated solvent such as chloroform (CHCl<sub>3</sub>) or carbon tetrachloride (CCl<sub>4</sub>) under thermal conditions.<sup>[1][2]</sup> The reaction proceeds with high selectivity for the 9-position of the anthracene core due to the steric hindrance and electronic effects of the phenyl group at the 10-position.

## Quantitative Data Summary

The following table summarizes the key quantitative data from representative experimental procedures for the synthesis of **9-Bromo-10-phenylanthracene**.

Parameter	Value	Reference
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Reactants		
9-Phenylanthracene	2.5 g (9.83 mmol)	<a href="#">[1]</a> <a href="#">[2]</a>
N-Bromosuccinimide (NBS)	2.1 g (11.8 mmol)	<a href="#">[1]</a> <a href="#">[2]</a>
Solvent (Chloroform)	80 mL	<a href="#">[1]</a> <a href="#">[2]</a>
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Reaction Conditions		
Temperature	60°C	<a href="#">[1]</a> <a href="#">[2]</a>
Reaction Time	2 hours	<a href="#">[1]</a> <a href="#">[2]</a>
Atmosphere	Nitrogen (N <sub>2</sub> )	<a href="#">[1]</a> <a href="#">[2]</a>
<hr/>		
Product Information		
Product Name	9-Bromo-10-phenylanthracene	<a href="#">[1]</a> <a href="#">[2]</a>
Yield	2 g (61.2%)	<a href="#">[1]</a>
Appearance	Green-yellow powder	<a href="#">[1]</a>
Molecular Formula	C <sub>20</sub> H <sub>13</sub> Br	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	333.22 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
<hr/>		
Spectroscopic Data		
¹H NMR (500 MHz, CDCl <sub>3</sub> ) δ (ppm)	8.67 – 8.61 (m, 2H), 7.71 – 7.65 (m, 2H), 7.64 – 7.56 (m, 5H), 7.45 – 7.37 (m, 4H)	<a href="#">[1]</a> <a href="#">[2]</a>
EI-MS (m/z)	Calculated for C <sub>20</sub> H <sub>13</sub> Br: 333.22. Found [M <sup>+</sup> ]: 332.30	<a href="#">[1]</a> <a href="#">[2]</a>
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## Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **9-Bromo-10-phenylanthracene** based on established literature procedures.[\[1\]](#)[\[2\]](#)

Materials:

- 9-Phenylanthracene
- N-Bromosuccinimide (NBS)
- Chloroform (CHCl3), anhydrous
- Dichloromethane (CH2Cl2)
- Water (H2O)
- Anhydrous Magnesium Sulfate (MgSO4)
- Methanol

**Equipment:**

- Round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

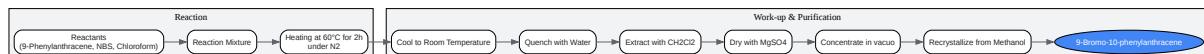
**Procedure:**

- Reaction Setup: In a round-bottom flask, dissolve 9-phenylanthracene (2.5 g, 9.83 mmol) and N-bromosuccinimide (2.1 g, 11.8 mmol) in 80 mL of anhydrous chloroform.
- Reaction Execution: Heat the mixture to 60°C and maintain this temperature for 2 hours under a nitrogen atmosphere with constant stirring.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Add 20 mL of water to the flask and transfer the mixture to a separatory funnel.

- Extraction: Extract the aqueous layer with dichloromethane. Combine the organic extracts.
- Drying and Concentration: Dry the combined organic extracts over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the organic solution using a rotary evaporator to obtain the crude product.
- Purification: Recrystallize the crude product from methanol to yield a green-yellow powder of **9-Bromo-10-phenylanthracene**.[\[1\]](#)

## Experimental Workflow

The following diagram illustrates the logical flow of the synthesis process.



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Caption: Workflow for the synthesis of **9-Bromo-10-phenylanthracene**.

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## References

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